

Application Notes and Protocol: Dispersion of Bentone® Rheological Additives in Epoxy Resins

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Compound of Interest

Compound Name: Bentone

Cat. No.: B1170601

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Introduction

Bentone®, a brand of organically modified hectorite or bentonite clays (organoclays), serves as a highly effective rheological additive in various formulations, including epoxy resin systems. [1][2][3] These additives are used to control viscosity, prevent pigment settling, and provide anti-sag properties, thereby improving the application and final performance of the epoxy system.[2] Achieving optimal performance from **Bentone®** is critically dependent on proper dispersion, which involves the delamination of the clay platelets and the formation of a three-dimensional network within the resin matrix. This document provides detailed protocols and application notes for the effective dispersion of **Bentone®** in epoxy resins.

Dispersion Mechanism

The dispersion of **Bentone®** organoclay in a liquid resin system is a multi-step process requiring sufficient mechanical energy. The primary steps are:

- Wetting: The initial stage where the surface of the organoclay agglomerates is coated by the resin/solvent mixture.
- Deagglomeration: High shear forces break down the large agglomerates of the **Bentone®** powder into smaller aggregates and individual platelets.[4]

- Delamination & Gel Formation: With the aid of sufficient shear and, in some cases, a chemical polar activator, the individual clay platelets are separated.[5] These platelets then arrange themselves into a hydrogen-bonded, three-dimensional network, imparting a thixotropic structure to the system and increasing its viscosity.

Experimental Protocols

Two primary methods are employed for dispersing **Bentone**®, depending on the specific grade of the additive. "Easy-to-disperse" grades often do not require a chemical activator, while conventional grades achieve maximum efficiency with one.

Protocol 1: Direct Incorporation Method

This method is suitable for "easy-disperse" (SD) or specially treated grades of **Bentone**® (e.g., **BENTONE**® 1000, **BENTONE** SD®-2) in low to intermediate polarity systems.[1][6]

Materials and Equipment:

- Epoxy Resin System (resin, diluents if any)
- **Bentone**® Additive (e.g., **BENTONE**® 1000)
- High Shear Mixer (e.g., Cowles dissolver, Rotor-stator homogenizer)[7][8]
- Mixing Vessel
- Balance and Spatula

Procedure:

- Preparation: Weigh the required quantities of the epoxy resin and any solvents or diluents and add them to the mixing vessel.
- **Bentone**® Addition: While mixing at low speed, slowly add the **Bentone**® powder directly to the resin/solvent blend to avoid the formation of large, dry clumps.[6]
- Initial Mixing: Mix at a moderate speed for approximately 10 minutes to ensure the powder is fully wetted out.[6]

- High Shear Dispersion: Increase the mixer speed to apply high shear. A peripheral speed of 5-8 m/s is often recommended. Disperse for a minimum of 15-20 minutes.[6][9] The temperature of the batch may increase due to the high energy input; this is normal and can aid dispersion.
- Addition of Other Components: Once the **Bentone**® is fully dispersed (indicated by a smooth texture and initial viscosity increase), other formulation components like pigments and fillers can be added and dispersed under high shear.[6]
- Let-down: After all components are dispersed, the remaining parts of the formulation can be added under low-speed agitation.

Protocol 2: Polar Activator Method

This protocol is recommended for conventional **Bentone**® grades (e.g., **BENTONE**® 27, **BENTONE**® 38) to ensure complete delamination and activation of the rheological network.[2] [10]

Materials and Equipment:

- Epoxy Resin System
- **Bentone**® Additive (e.g., **BENTONE**® 27)
- Polar Activator (e.g., Propylene Carbonate, Methanol/Water 95/5, Ethanol)
- High Shear Mixer[7][8]
- Mixing Vessel
- Balance and Spatula

Procedure:

- Preparation: Add the epoxy resin and any non-polar solvents to the mixing vessel.
- **Bentone**® Addition: With the mixer at low speed, gradually add the weighed amount of **Bentone**® powder to the vortex of the liquid. Mix for 5-10 minutes until the powder is

uniformly wetted.[9]

- High Shear Application: Increase the mixer speed to apply high shear for at least 10 minutes to begin the deagglomeration process.
- Activator Addition: Reduce mixer speed slightly and add the required amount of polar activator.[9][10] A typical starting point is 33% by weight of the **Bentone®** charge (e.g., for 10g of **Bentone®**, use 3.3g of activator).[6]
- Activation & Dispersion: Increase to high shear again and mix for an additional 15-20 minutes. A noticeable increase in viscosity should occur as the activator aids in delaminating the clay platelets and forming the gel network.[10]
- Final Steps: Proceed with the addition of pigments, fillers, and the final let-down as described in Protocol 1.

Data Presentation

The incorporation of bentonite can significantly enhance the mechanical properties of epoxy composites. The following table summarizes the effect of bentonite loading on the mechanical strength of an epoxy sheet molding compound (ESMC).

Table 1: Effect of Bentonite Content on Mechanical Properties of Epoxy Composites[11]

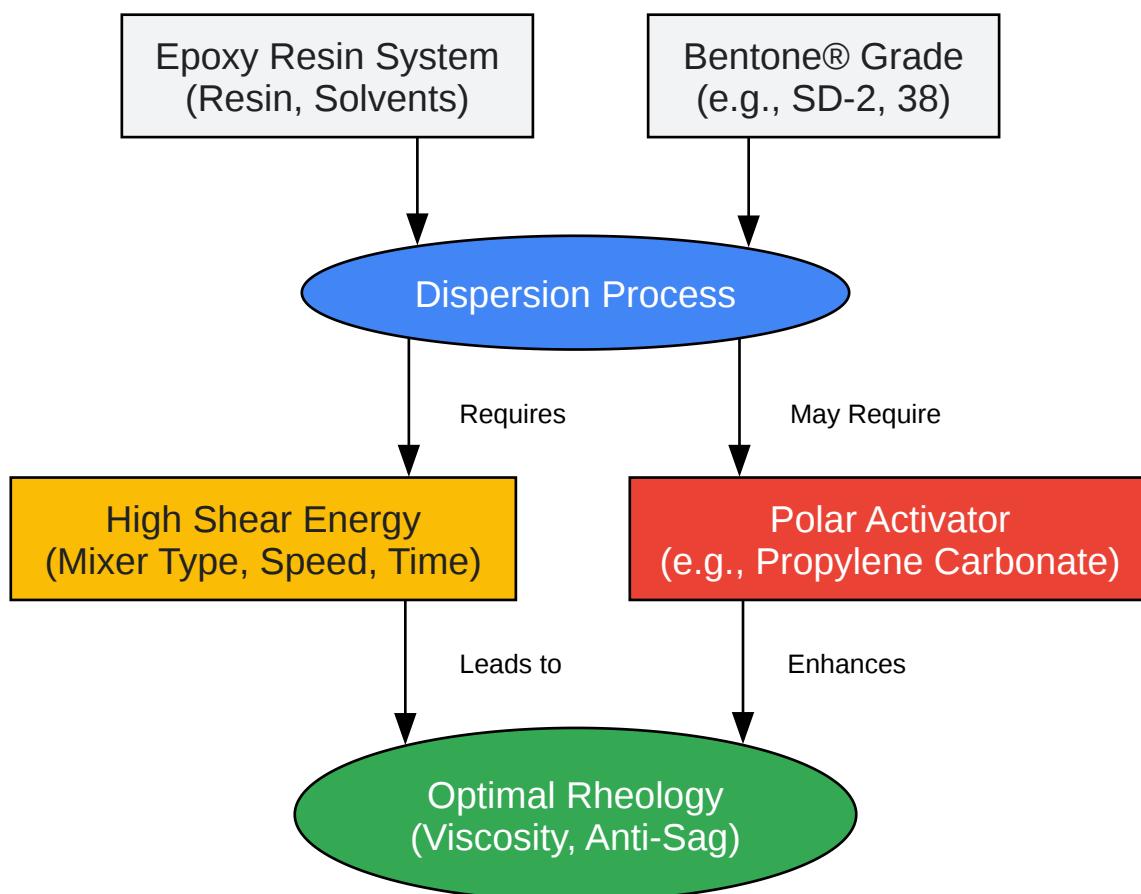
Bentonite Content (wt%)	Tensile Strength (MPa)	Flexural Strength (MPa)	Impact Strength (kJ/m ²)
0	71.41	Not specified	Not specified
1.5	88.66 (+24.15%)	136.21 (+26.56%)	10.44 (+51.33%)
10	Not specified	Not specified	Not specified

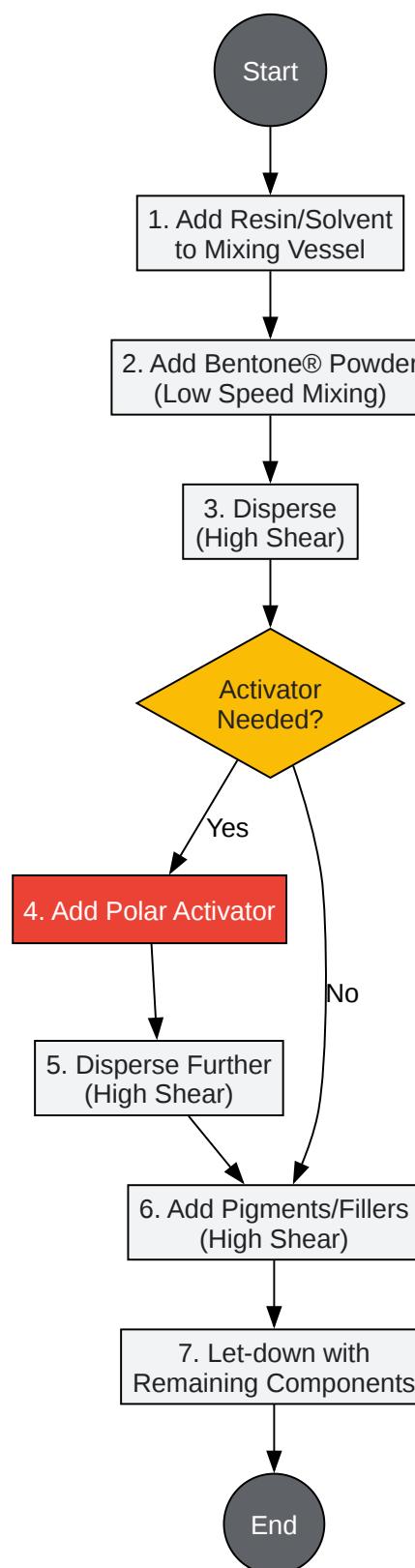
(Data adapted from a study on bentonite-modified epoxy sheet molding compound. Percentages indicate improvement over the 0 wt% baseline.)[\[11\]](#)

Visualizations

Logical Flow of Dispersion Factors

The following diagram illustrates the key factors and their relationships in achieving successful **Bentone®** dispersion.



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